

Essential Safety and Logistics for Handling N-(Triphenylmethyl)-DL-serine Methyl Ester

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(Triphenylmethyl)-DL-serine Methyl Ester*

Cat. No.: B082108

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring safe and efficient handling of chemical reagents is paramount. This document provides immediate, essential safety and logistical information for **N-(Triphenylmethyl)-DL-serine Methyl Ester**, including a detailed operational plan and disposal guidance.

Physicochemical and Safety Data

A clear understanding of the compound's properties is the foundation of safe handling.

Property	Value	Reference
Chemical Name	N-(Triphenylmethyl)-DL-serine Methyl Ester	[1]
Synonyms	N-Trityl-DL-serine Methyl Ester, Trt-DL-Ser-OMe	[1][2][3]
CAS Number	13515-76-9	[2][3][4][5]
Molecular Formula	C ₂₃ H ₂₃ NO ₃	[1][4][5]
Molecular Weight	361.44 g/mol	[5]
Physical Form	Crystalline Powder	[1]
Color	White to Almost White	[1][2]
Melting Point	146°C	[1]
Storage	Room temperature, recommended in a cool, dark place (<15°C). Keep container tightly closed in a dry, cool, and well-ventilated place. Protect from moisture and store under inert gas.	[2][3][6]

Operational Plan for Safe Handling and Disposal

A systematic approach to handling and disposal minimizes risks and ensures a safe laboratory environment.

1. Engineering Controls and Personal Protective Equipment (PPE)

- Ventilation: Handle in a well-ventilated place.[4] The use of a local exhaust ventilation system is recommended to prevent the dispersion of dust.[6]
- Eye and Face Protection: Wear tightly fitting safety goggles or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[4][7][8]

- Hand Protection: Wear appropriate chemical-impermeable protective gloves.[4] Gloves must be inspected prior to use. Wash and dry hands after handling.[4]
- Skin and Body Protection: Wear appropriate protective clothing to prevent skin exposure.[7] [8] Fire/flame resistant and impervious clothing is recommended.[4]
- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a full-face respirator.[4] In case of insufficient ventilation during large-scale use, wear suitable respiratory equipment.[9] For small-scale laboratory use, a NIOSH/MSHA or European Standard EN 149:2001 approved respirator may be used if exposure is likely.[9]

2. Handling Procedures

- Avoid contact with skin and eyes.[4][6]
- Avoid the formation and inhalation of dust and aerosols.[4]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[4]
- Handle in accordance with good industrial hygiene and safety practices.[7]
- Wash hands and face thoroughly after handling.[6]

3. First Aid Measures

- Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[4]
- Skin Contact: Immediately take off all contaminated clothing. Wash off with soap and plenty of water. Consult a doctor if irritation or a rash occurs.[4][6]
- Eye Contact: Rinse with pure water for at least 15 minutes.[4] Get medical attention.[7]
- Ingestion: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[4]

4. Accidental Release Measures

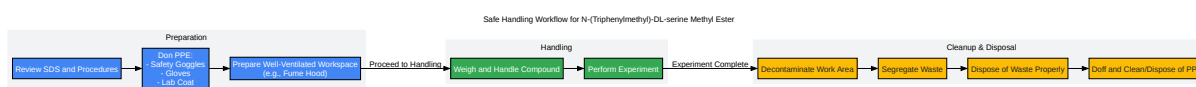
- Personal Precautions: Ensure adequate ventilation and wear appropriate personal protective equipment.[4][7] Evacuate personnel to safe areas and keep people away from and upwind of the spill.[4]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the chemical enter drains.[4]
- Containment and Cleaning Up: Collect and arrange for disposal.[4] Sweep up and shovel into suitable, closed containers for disposal.[7] Use spark-proof tools and explosion-proof equipment.[4]

5. Disposal Plan

- Product Disposal: Dispose of the material in accordance with appropriate local, state, and federal laws and regulations.[4]
- Contaminated Packaging: Containers can be triple rinsed (or equivalent) and offered for recycling or reconditioning.[4] Alternatively, the packaging can be punctured to make it unusable for other purposes and then disposed of in a sanitary landfill.[4]

Experimental Workflow

The following diagram illustrates the standard workflow for the safe handling of **N-(Triphenylmethyl)-DL-serine Methyl Ester**, from preparation to disposal.



[Click to download full resolution via product page](#)

Caption: Workflow for safe handling of **N-(Triphenylmethyl)-DL-serine Methyl Ester**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-(Triphenylmethyl)-DL-serine Methyl Ester 98.0+%, TCI America™ | Fisher Scientific [fishersci.ca]
- 2. N-(Triphenylmethyl)-DL-serine Methyl Ester | 13515-76-9 | TCI EUROPE N.V. [tcichemicals.com]
- 3. N-(Triphenylmethyl)-DL-serine Methyl Ester | 13515-76-9 | TCI AMERICA [tcichemicals.com]
- 4. chemicalbook.com [chemicalbook.com]
- 5. spectrumchemical.com [spectrumchemical.com]
- 6. tcichemicals.com [tcichemicals.com]
- 7. fishersci.com [fishersci.com]
- 8. fishersci.com [fishersci.com]
- 9. fishersci.co.uk [fishersci.co.uk]
- To cite this document: BenchChem. [Essential Safety and Logistics for Handling N-(Triphenylmethyl)-DL-serine Methyl Ester]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082108#personal-protective-equipment-for-handling-n-triphenylmethyl-dl-serine-methyl-ester]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com